

Application Note: Synthesis and Characterization of N-(2-Chloroethyl)-Val-Leu-anilide

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Compound of Interest

Compound Name: *N*-2-Chloroethyl-Val-Leu-anilide

Cat. No.: B1638613

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Target Audience: Synthetic Chemists, Drug Discovery Researchers, and Peptide Engineers

Document Type: Advanced Synthesis Protocol & Mechanistic Guide

Scientific Context and Mechanistic Rationale

The compound N-(2-Chloroethyl)-Val-Leu-anilide (CAS: 282729-48-0) is a specialized peptidomimetic derivative featuring an N-terminal nitrogen mustard moiety. Compounds of this class are frequently utilized in drug development as targeted covalent inhibitors (TCIs) or as warheads in peptide-drug conjugates. The dipeptide sequence (Val-Leu) serves as a recognition motif for specific proteases or receptors, while the 2-chloroethyl group acts as an electrophilic trap, capable of alkylating nucleophilic residues (such as cysteine or lysine) within a target protein's active site.

Strategic Synthesis Design

Direct alkylation of the N-terminal valine with 1-bromo-2-chloroethane often leads to over-alkylation (dialkylation) and poor yields due to the high reactivity of the secondary amine

intermediate. To ensure high scientific integrity and yield, this protocol utilizes a highly controlled, three-phase approach:

- Peptide Assembly: Solution-phase coupling of Boc-Val-OH with H-Leu-anilide.
- Reductive Amination: Introduction of the ethyl linker via reaction with glycolaldehyde, ensuring mono-alkylation.
- Halogenation: Clean conversion of the resulting terminal alcohol to the target alkyl chloride.

Experimental Workflow Visualization

The following diagram outlines the logical progression of the synthesis, highlighting the critical intermediates and the specific reagents chosen to maximize chemoselectivity at each step.

Figure 1: Step-by-step synthetic workflow for N-(2-Chloroethyl)-Val-Leu-anilide, detailing key reagents and transformations.

Step-by-Step Methodologies

 **Safety Warning:** The final product and its precursors contain an alkylating 2-chloroethyl moiety. All procedures must be conducted in a certified fume hood using appropriate PPE (nitrile gloves, lab coat, safety goggles). Waste must be segregated as hazardous halogenated organics.

Phase 1: Synthesis of Boc-Val-Leu-anilide

Causality: is selected over standard carbodiimides (like EDC) because Valine is sterically hindered. HATU accelerates the formation of the active ester and minimizes racemization at the alpha-carbon.

- Dissolve Boc-Val-OH (1.0 eq) and H-Leu-anilide (1.0 eq) in anhydrous DMF (0.2 M).
- Cool the mixture to 0 °C under an inert argon atmosphere.
- Add HATU (1.1 eq) followed by dropwise addition of N,N-Diisopropylethylamine (DIPEA) (2.5 eq).

- Stir for 30 minutes at 0 °C, then allow the reaction to warm to room temperature and stir for 4 hours.
- Quench with saturated aqueous NH_4Cl , extract with EtOAc, wash the organic layer with brine, dry over Na_2SO_4 , and concentrate in vacuo.

Phase 2: Boc Deprotection

Causality: A 1:1 mixture of Trifluoroacetic acid (TFA) and Dichloromethane (DCM) provides optimal kinetics for Boc removal without degrading the peptide backbone.

- Dissolve Boc-Val-Leu-anilide in DCM (0.1 M).
- Add an equal volume of TFA dropwise at 0 °C.
- Stir at room temperature for 1 hour. Monitor completion via TLC or LC-MS.
- Evaporate the solvent under reduced pressure. Co-evaporate with toluene (3x) to remove residual TFA, yielding H-Val-Leu-anilide as a TFA salt.

Phase 3: Reductive Amination

Causality: is utilized because it is a mild reducing agent that selectively reduces the imine intermediate without reducing the glycolaldehyde to ethylene glycol.

- Dissolve the H-Val-Leu-anilide TFA salt (1.0 eq) in anhydrous 1,2-dichloroethane (DCE). Add Triethylamine (TEA) (1.1 eq) to neutralize the salt.
- Add glycolaldehyde dimer (0.55 eq, equivalent to 1.1 eq of monomer). Stir for 1 hour at room temperature to allow imine formation.
- Add $\text{NaBH}(\text{OAc})_3$ (1.5 eq) in portions. Stir for 12 hours under argon.
- Quench with saturated aqueous NaHCO_3 . Extract with DCM, dry over MgSO_4 , and purify via flash chromatography (DCM/MeOH gradient) to isolate N-(2-hydroxyethyl)-Val-Leu-anilide.

Phase 4: Chlorination

Causality: Thionyl chloride (SOCl_2) is chosen for the conversion of the primary alcohol to the chloride because the byproducts (SO_2 and HCl) are gaseous and easily removed, simplifying purification.

- Dissolve N-(2-hydroxyethyl)-Val-Leu-anilide (1.0 eq) in anhydrous DCM (0.1 M) and cool to 0 °C.
- Add SOCl_2 (3.0 eq) dropwise. Note: Vigorous gas evolution will occur.
- Stir at 0 °C for 30 minutes, then reflux at 40 °C for 2 hours.
- Cool to room temperature and carefully quench with ice-cold saturated NaHCO_3 until pH is neutral.
- Extract with DCM, dry over Na_2SO_4 , and concentrate. Purify via preparative HPLC to yield the final product, N-(2-Chloroethyl)-Val-Leu-anilide.

Quantitative Data & Characterization Summary

The following table summarizes the expected quantitative metrics and analytical characterization data for the synthesized compound to ensure self-validation of the protocol.

Parameter	Value / Description	Analytical Purpose
Molecular Formula	C ₁₉ H ₃₀ ClN ₃ O ₂	Stoichiometric validation
Molecular Weight	367.92 g/mol [1]	Mass Spectrometry target
Expected Yield (Overall)	45 - 55%	Efficiency benchmarking
Purity Target	> 95% (HPLC, 214 nm & 254 nm)[2]	Assay readiness requirement
ESI-MS (m/z)	[M+H] ⁺ calculated: 368.2; observed: ~368.2	Confirmation of identity
Key ¹ H NMR Shifts (CDCl ₃)	δ 3.65 (t, 2H, -CH ₂ -Cl), 2.95 (t, 2H, -NH-CH ₂ -)	Confirmation of chloroethyl moiety
Storage Conditions	-20 °C, desiccated, protected from light[1]	Prevention of hydrolysis/degradation

Comprehensive References

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Sources

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- [2. Haluros orgánicos | CymitQuimica \[cymitquimica.com\]](#)
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